

Introduction: Unveiling the Potential of a Versatile Chemical Scaffold

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Compound of Interest

Compound Name: 4-Hydrazinyl-1-methylpiperidine

CAS No.: 51304-64-4

Cat. No.: B1589206

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In the landscape of modern chemical research and drug development, the strategic selection of molecular building blocks is paramount. **4-Hydrazinyl-1-methylpiperidine** is a bifunctional molecule that marries the well-established reactivity of a hydrazine moiety with the pharmaceutically relevant N-methylpiperidine scaffold. While specific, widespread applications of this particular molecule are not extensively documented in mainstream literature, its constituent parts provide a clear and compelling roadmap for its potential utility.

The hydrazine group (-NHNH₂) is a powerful nucleophile and a cornerstone in the synthesis of a vast array of nitrogen-containing heterocycles.^{[1][2]} Its derivatives are known to exhibit a wide spectrum of biological activities, forming the basis of numerous therapeutic agents.^{[3][4]} Concurrently, the piperidine ring, a saturated heterocycle, is one of the most ubiquitous scaffolds in approved drugs, prized for its ability to confer favorable physicochemical properties such as aqueous solubility and metabolic stability, while providing a three-dimensional vector for substituent placement.^{[5][6]} The N-methyl group in particular can enhance basicity and influence receptor binding.

This guide, intended for researchers, chemists, and drug development professionals, will explore the untapped potential of **4-Hydrazinyl-1-methylpiperidine**. We will move beyond a

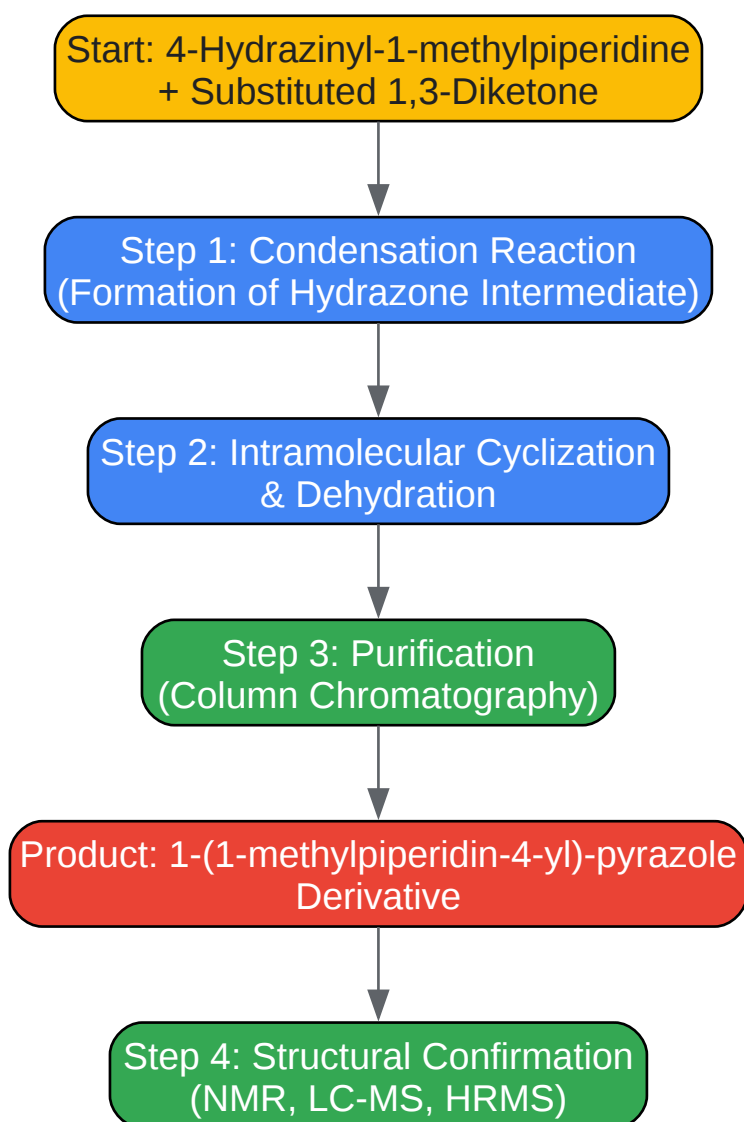
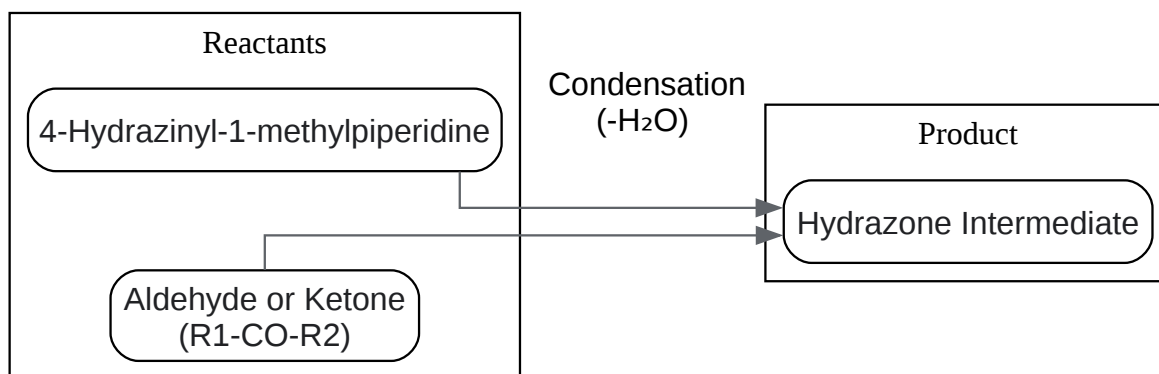
simple recitation of facts to provide a Senior Application Scientist's perspective on why and how this molecule can be leveraged in synthetic chemistry, medicinal chemistry, and chemical biology. We will detail not just what is possible, but provide actionable, self-validating experimental designs to unlock its value.

Chemical Properties	Data
IUPAC Name	(1-methylpiperidin-4-yl)hydrazine
CAS Number	51304-64-4[7][8]
Molecular Formula	C ₆ H ₁₅ N ₃ [7][8]
Molecular Weight	129.21 g/mol [7][9]
Form	Solid[8]
Related Forms	Dihydrochloride Salt (CAS 53242-78-7)[10], Hydrochloride Salt (CAS 953052-98-7)[11][12]

Chapter 1: Core Reactivity and Synthetic Utility

The primary utility of **4-Hydrazinyl-1-methylpiperidine** stems from the high nucleophilicity of the terminal nitrogen atom of the hydrazine group. This makes it an excellent synthon for forming new carbon-nitrogen and nitrogen-nitrogen bonds, most notably through condensation reactions with carbonyl compounds to form hydrazones.

Causality of Experimental Choice: The formation of a hydrazone is often the critical first step in a multi-step synthesis. This reaction is typically robust, high-yielding, and proceeds under mild conditions. The resulting hydrazone is not merely a stable product but a versatile intermediate. The C=N double bond and the remaining N-H group provide reactive handles for subsequent intramolecular or intermolecular cyclization reactions, which are the gateway to creating complex heterocyclic systems.[13]



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Figure 2: Workflow for the synthesis of a piperidiny-pyrazole library.

Detailed Experimental Protocol: Synthesis of 1-(1-methylpiperidin-4-yl)-3,5-dimethyl-1H-pyrazole

This protocol is a self-validating system. Successful synthesis and characterization confirm the reactivity of the starting material and establish a robust procedure for library generation.

- **Reaction Setup:** To a solution of **4-hydrazinyl-1-methylpiperidine** (1.29 g, 10 mmol, 1.0 eq) in ethanol (30 mL) in a 100 mL round-bottom flask, add acetylacetone (1.0 g, 10 mmol, 1.0 eq).
- **Condensation:** Add two drops of glacial acetic acid to catalyze the reaction. Equip the flask with a condenser and heat the mixture to reflux (approx. 80 °C) for 4 hours.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 10% Methanol/Dichloromethane mobile phase until the starting hydrazine spot is consumed.
- **Work-up:** Allow the reaction mixture to cool to room temperature. Remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Re-dissolve the crude residue in a minimal amount of dichloromethane and purify by flash column chromatography on silica gel, eluting with a gradient of 2% to 10% methanol in dichloromethane.
- **Isolation and Characterization:** Combine the fractions containing the pure product and evaporate the solvent to yield the title compound as a solid or oil. Confirm the structure and assess purity using ¹H NMR, ¹³C NMR, and High-Resolution Mass Spectrometry (HRMS).

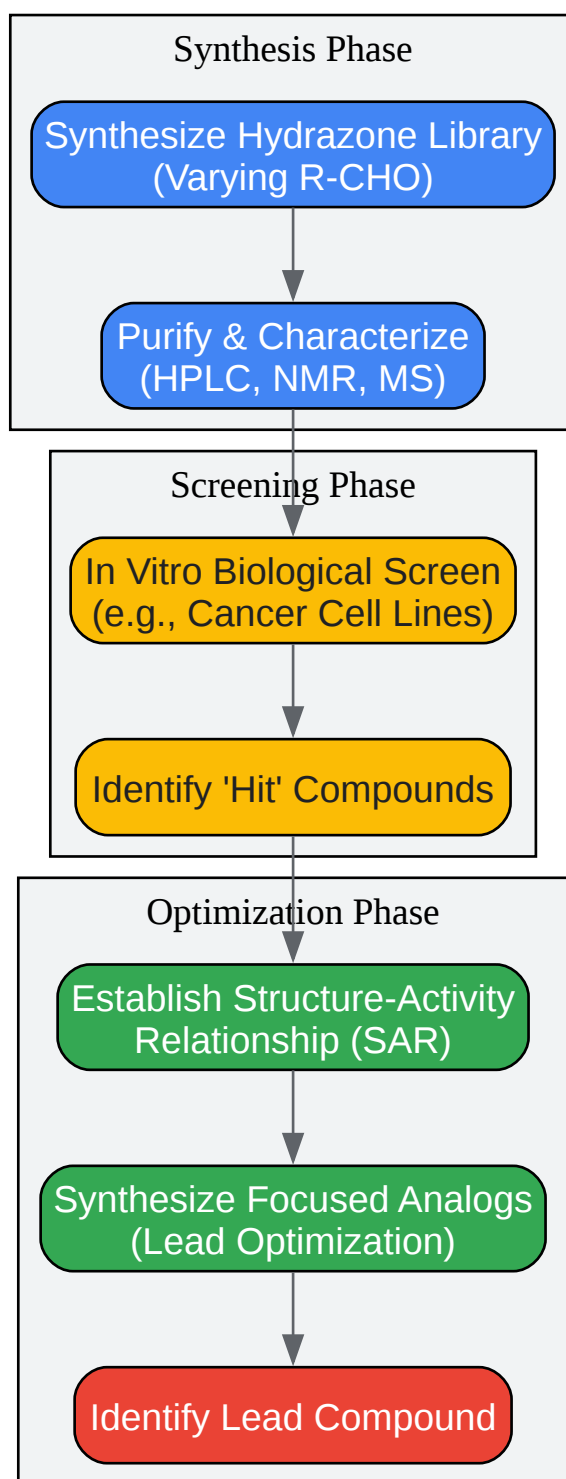
Chapter 3: Development of Bioactive Hydrazones

Beyond their role as synthetic intermediates, hydrazones themselves constitute a significant class of biologically active compounds. [14]The –C=N–NH– pharmacophore is present in numerous compounds with demonstrated antimicrobial, anticonvulsant, anti-inflammatory, and anticancer activities. [15][16]A notable example from the literature is the development of N-substituted 4-hydrazino piperidine derivatives as potent and selective inhibitors of Dipeptidyl Peptidase IV (DPP-IV), a key target in the treatment of type 2 diabetes. [17] Scientific

Rationale: The strategy here is to leverage the known bioactivity of the hydrazone core and append the 1-methylpiperidine moiety to potentially enhance potency, selectivity, or pharmacokinetic properties (ADME - Absorption, Distribution, Metabolism, and Excretion). By systematically varying the aldehyde or ketone component, a Structure-Activity Relationship (SAR) can be established to guide the development of lead compounds.

Proposed Research Workflow: From Library Synthesis to Lead Optimization

This workflow outlines a standard, industry-proven path for early-stage drug discovery.



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Figure 3: A workflow for the discovery of bioactive hydrazones.

Detailed Experimental Protocol: Anticancer Screening

- **Hydrazone Synthesis:** Synthesize a library of ten hydrazones by reacting **4-hydrazinyl-1-methylpiperidine** with ten different substituted benzaldehydes (e.g., 4-chloro, 4-methoxy, 4-nitro, 3-hydroxy, etc.) using the general condensation procedure described in Chapter 2.
- **Cell Culture:** Maintain human cancer cell lines (e.g., MCF-7 for breast cancer, A549 for lung cancer) in appropriate culture media supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37 °C in a humidified 5% CO₂ atmosphere.
- **Cell Viability Assay (MTT Assay):**
 - Seed cells into 96-well plates at a density of 5,000 cells/well and allow them to adhere overnight.
 - Treat the cells with serial dilutions of the synthesized hydrazone compounds (e.g., from 0.1 μM to 100 μM) for 48 hours. Include a vehicle control (DMSO) and a positive control (e.g., Doxorubicin).
 - After incubation, add MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for another 4 hours.
 - Remove the medium and dissolve the resulting formazan crystals in DMSO.
 - Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. Plot the viability against the compound concentration and determine the IC₅₀ (the concentration required to inhibit 50% of cell growth) for each compound.

Hypothetical Data for SAR Analysis

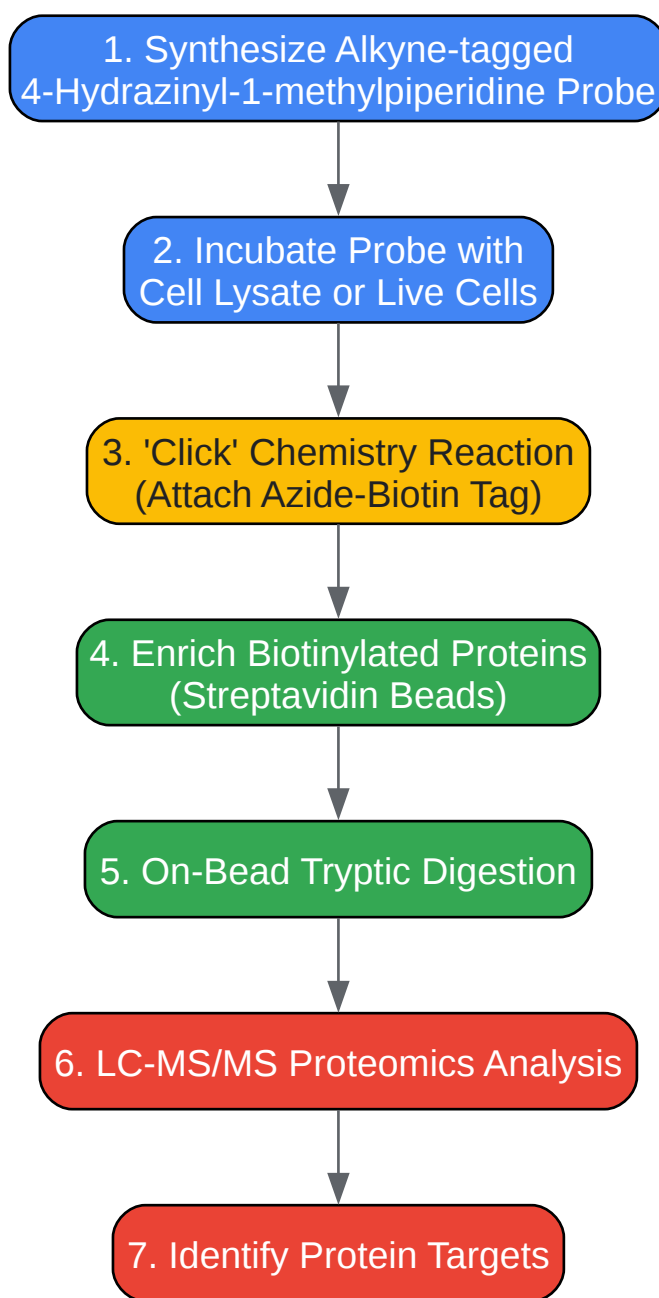
Compound ID	Aldehyde Substituent (R)	IC ₅₀ against MCF-7 (μM)
HZ-01	-H (Benzaldehyde)	> 100
HZ-02	4-Cl	25.4
HZ-03	4-OCH ₃	85.2
HZ-04	4-NO ₂	15.8
HZ-05	3-OH	45.1

This hypothetical data suggests that electron-withdrawing groups at the 4-position of the phenyl ring (e.g., Cl, NO₂) enhance anticancer activity. This insight provides a clear, data-driven rationale for the next round of synthesis, focusing on other electron-deficient analogs to optimize potency.

Chapter 4: Application as a Chemical Biology Probe

Chemical biology seeks to study biological systems using chemical tools. Activity-Based Protein Profiling (ABPP) is a powerful strategy that uses reactive chemical probes to map the functional state of entire enzyme families directly in native biological systems. Hydrazines, being electron-rich, can serve as versatile "warheads" for ABPP probes, targeting cofactor-dependent enzymes that possess electron-deficient moieties in their active sites. [18] Scientific Rationale: **4-Hydrazinyl-1-methylpiperidine** can be developed into a chemical probe to identify novel enzyme targets. The hydrazine group acts as the reactive warhead, while the piperidine scaffold serves as a stable linker. By appending a "handle" (like an alkyne or azide group) to the molecule, researchers can use bioorthogonal click chemistry to attach reporter tags (like biotin for enrichment or a fluorophore for imaging) after the probe has labeled its protein targets in a complex proteome.

Proposed Research Workflow: Activity-Based Protein Profiling (ABPP)



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Figure 4: Workflow for target identification using an ABPP probe.

Detailed Experimental Protocol: Chemoproteomic Target Identification

- **Probe Synthesis:** Synthesize an alkyne-functionalized probe. This could be achieved by, for example, N-alkylation of piperidin-4-one with propargyl bromide, followed by conversion to

the hydrazine. (This requires a multi-step synthesis not detailed here).

- **Proteome Labeling:** Treat a soluble protein lysate from a relevant cell line (e.g., HEK293T) with the alkyne-probe (10 μ M final concentration) for 1 hour at 37 °C. Include a DMSO vehicle control and a competition control where the lysate is pre-incubated with an excess of untagged **4-hydrazinyl-1-methylpiperidine**.
- **Click Reaction:** To the labeled lysate, add Azide-PEG3-Biotin, tris(2-carboxyethyl)phosphine (TCEP), TBTA ligand, and copper(II) sulfate. Incubate for 1 hour at room temperature to conjugate biotin to the probe-labeled proteins.
- **Protein Enrichment:** Add streptavidin-agarose beads to the reaction mixture and incubate for 1 hour at 4 °C with rotation to capture the biotinylated proteins.
- **Washing and Digestion:** Pellet the beads by centrifugation and wash extensively with PBS and urea buffers to remove non-specifically bound proteins. Resuspend the beads in a buffer containing trypsin and incubate overnight at 37 °C to digest the captured proteins into peptides.
- **Mass Spectrometry:** Collect the peptide supernatant, desalt it using a C18 StageTip, and analyze the peptides by liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- **Data Analysis:** Search the resulting MS/MS data against a human protein database to identify the proteins. True targets will be significantly enriched in the probe-treated sample compared to the DMSO and competition controls.

Conclusion and Future Outlook

4-Hydrazinyl-1-methylpiperidine represents a chemical tool of considerable, albeit underexplored, potential. Its value lies not in a single, defined application, but in its versatility as a foundational building block. As demonstrated, it provides a clear and logical entry point into at least three major areas of modern chemical research:

- **Complex Molecule Synthesis:** It is an ideal starting material for generating libraries of novel piperidine-substituted heterocyclic compounds, which can be screened for a wide array of biological activities.

- Medicinal Chemistry: The molecule can be used to directly synthesize bioactive hydrazones, leveraging a known pharmacophore while introducing the favorable properties of the N-methylpiperidine scaffold to create new drug candidates. [17]
- 3. Chemical Biology: With appropriate modification, it can be transformed into a powerful chemical probe for activity-based protein profiling, enabling the discovery and characterization of new enzyme targets for therapeutic intervention. [18] The experimental workflows and protocols detailed in this guide provide a robust framework for any research group aiming to harness the potential of this molecule. The true value of **4-Hydrazinyl-1-methylpiperidine** will be realized by the researchers who apply creativity and scientific rigor to transform it from a simple catalog chemical into novel discoveries that advance science and medicine.

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